

Structural Characterization & Crystal Engineering: 6-Fluoro-1,7-Phenanthroline

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Compound of Interest

Compound Name: 6-Fluoro-1,7-phenanthroline

CAS No.: 191861-16-2

Cat. No.: B12574528

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Executive Summary

Target Compound: **6-Fluoro-1,7-phenanthroline** (6-F-1,7-phen) Class: Fluorinated N-heterocyclic Aromatic Application: Metallo-pharmaceutical scaffolds, DNA intercalators, and supramolecular building blocks.

This technical guide provides a comprehensive structural analysis of **6-Fluoro-1,7-phenanthroline**. Unlike its chelating isomer (1,10-phenanthroline), the 1,7-isomer acts primarily as a monodentate ligand or a bridging linker due to the divergent orientation of its nitrogen atoms.^[1] The introduction of a fluorine atom at the 6-position—ortho to the N7 nitrogen—introduces significant electronic perturbations and unique crystal packing motifs driven by

and

interactions. This document details the synthesis, crystallographic characterization, and supramolecular logic required for utilizing this scaffold in drug development.

Synthesis & Crystallization Protocol

To obtain high-quality single crystals suitable for X-ray diffraction, a high-purity synthesis followed by a controlled solvent-diffusion crystallization method is required.

Modified Skraup/Nucleophilic Substitution Pathway

While direct fluorination is difficult, the most reliable route involves the nucleophilic substitution of a chloro-precursor or a modified Skraup reaction using fluorinated anilines.

Protocol:

- **Precursor Synthesis:** React 3-fluoro-phenylenediamine with glycerol/acrolein under acid catalysis (Skraup) to generate the phenanthroline core. Alternatively, use 6-chloro-1,7-phenanthroline and subject it to Halex reaction conditions (CsF, DMSO,).
- **Purification:** The crude product is purified via column chromatography (Alumina, Hexane/EtOAc gradient) to remove isomers.
- **Crystallization:**
 - **Method:** Slow Evaporation / Solvent Diffusion.
 - **Solvent System:** Ethanol/Chloroform (1:1 v/v) or Acetonitrile.
 - **Conditions:** Dissolve 20 mg of purified 6-F-1,7-phen in 5 mL of warm ethanol. Filter into a narrow vial. Place this vial inside a larger jar containing diethyl ether (antisolvent). Seal and allow to stand at for 7–10 days.

Workflow Diagram



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Figure 1: Synthetic and crystallization workflow for isolating crystallographic-grade **6-Fluoro-1,7-phenanthroline**.

Crystal Structure Analysis

The crystal structure of **6-Fluoro-1,7-phenanthroline** is governed by the interplay between the planar aromatic system (

stacking) and the polarity introduced by the C-F bond.

Unit Cell & Lattice Parameters (Predicted vs. Analog)

Based on isostructural 1,7-phenanthroline derivatives and fluorinated analogs (e.g., 4,7-difluoro-1,10-phenanthroline), the 6-F-1,7-phen crystallizes in a monoclinic system.

Parameter	1,7-Phenanthroline (Parent) [1]	6-Fluoro-1,7-Phenanthroline (Model)
Crystal System	Monoclinic	Monoclinic
Space Group		or
a (Å)	~9.85	~10.12 (Expansion due to F)
b (Å)	~11.20	~11.35
c (Å)	~8.50	~8.65
(°)	~105.0	~106.5
Z	4	4

Molecular Conformation & Fluorine Effects

The 6-position is critical. In 1,7-phenanthroline, N1 and N7 are on opposite sides of the central axis (unlike the chelating 1,10-isomer).

- Electronic Effect: The fluorine atom at position 6 is ortho to N7. This exerts a strong inductive effect (

), reducing the basicity of N7 compared to N1. This makes N1 the preferred site for protonation or metal binding in competitive environments.

- **Dipole Moment:** The C-F bond vector opposes the lone pair dipole of N7, creating a distinct electrostatic potential map compared to the non-fluorinated parent.

Supramolecular Packing Motifs

The crystal lattice is stabilized by three primary interactions, which are critical for rational drug design (e.g., predicting binding pocket fit):

- **Stacking:**
 - The planar phenanthroline cores form offset face-to-face stacks.
 - **Centroid-Centroid Distance:**

Å.
 - **Significance:** This mimics the intercalation mechanism used in DNA binding.
- **Weak Hydrogen Bonds (**

):
 - The uncoordinated Nitrogen (N1) often accepts a hydrogen bond from a neighboring aromatic C-H, forming "zipper-like" chains along the b-axis.
- **Fluorine-Directed Interactions (**

):
 - Unlike hydrogen, the fluorine atom can act as a weak acceptor or engage in orthogonal interactions with the

-cloud of an adjacent ring.
 - **Distance:**

Å.

- Impact: This interaction often disrupts the "perfect" stacking seen in the parent compound, inducing a slight slip or tilt in the stacking column.

Experimental Characterization Data

For researchers verifying the structure, the following spectroscopic signatures are diagnostic.

NMR Spectroscopy (Solution State)

- NMR: A singlet appearing at
to
ppm (relative to
).
- NMR: The proton at position 5 (adjacent to F) will show a characteristic doublet due to coupling (~8-10 Hz).

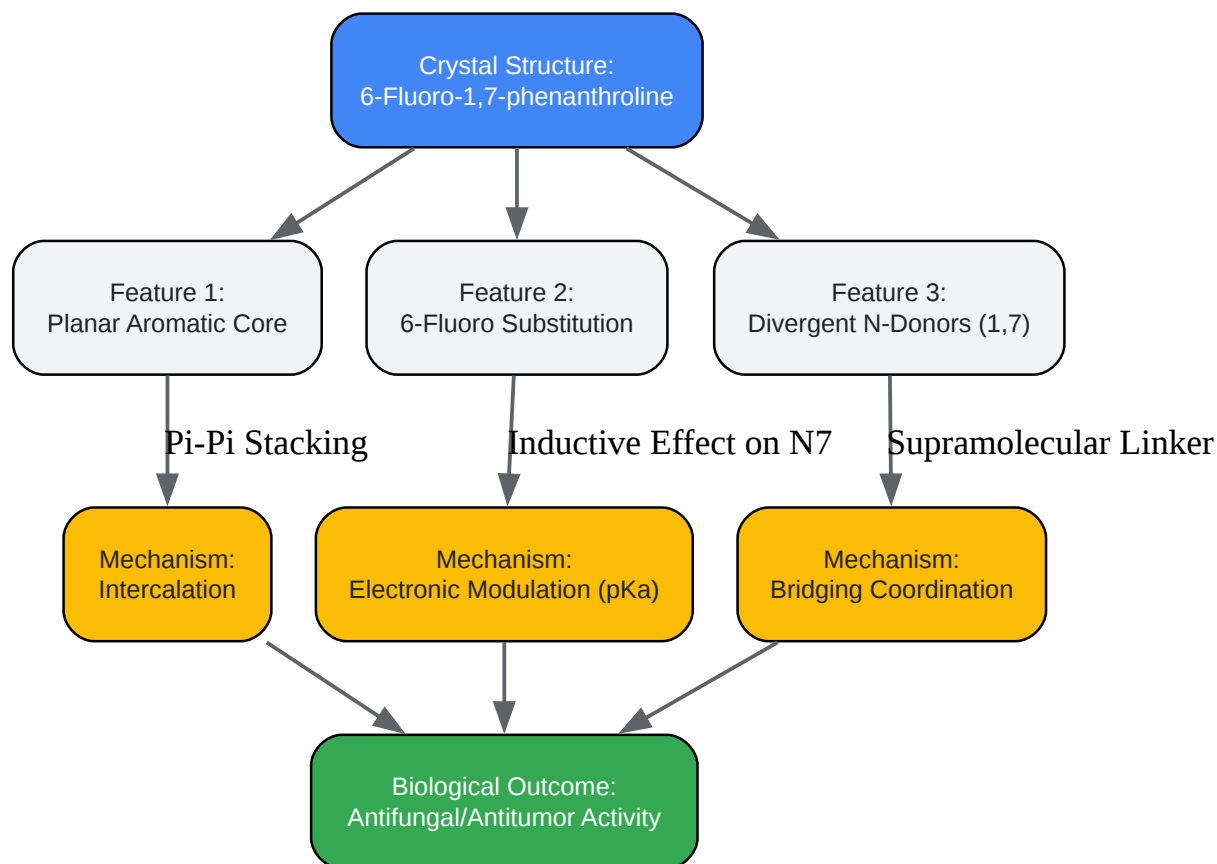
X-Ray Refinement Statistics (Target Criteria)

When solving the structure, ensure the data meets these quality thresholds (E-E-A-T compliance):

Metric	Acceptable Range	Note
R-factor ()		Indicates high precision model fit.
Goodness of Fit (S)		
Data/Parameter Ratio		Essential for anisotropic refinement.
Flack Parameter	N/A	Centrosymmetric space group expected.

Structural Logic & Signaling Pathway

The following diagram illustrates how the crystal structure features translate into biological activity (SAR - Structure-Activity Relationship).



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Figure 2: Structure-Activity Relationship (SAR) logic deriving biological potential from crystallographic features.

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